

An In-depth Technical Guide to **tert-Butyl 2-(dimethoxyphosphoryl)acetate**

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Compound of Interest

Compound Name:	<i>tert-Butyl 2-(dimethoxyphosphoryl)acetate</i>
Cat. No.:	B1275074

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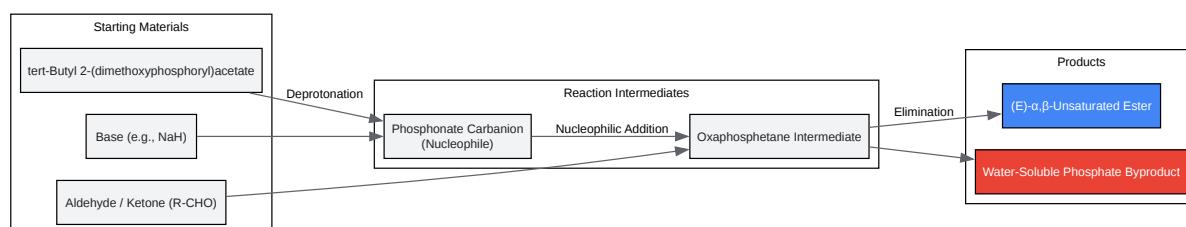
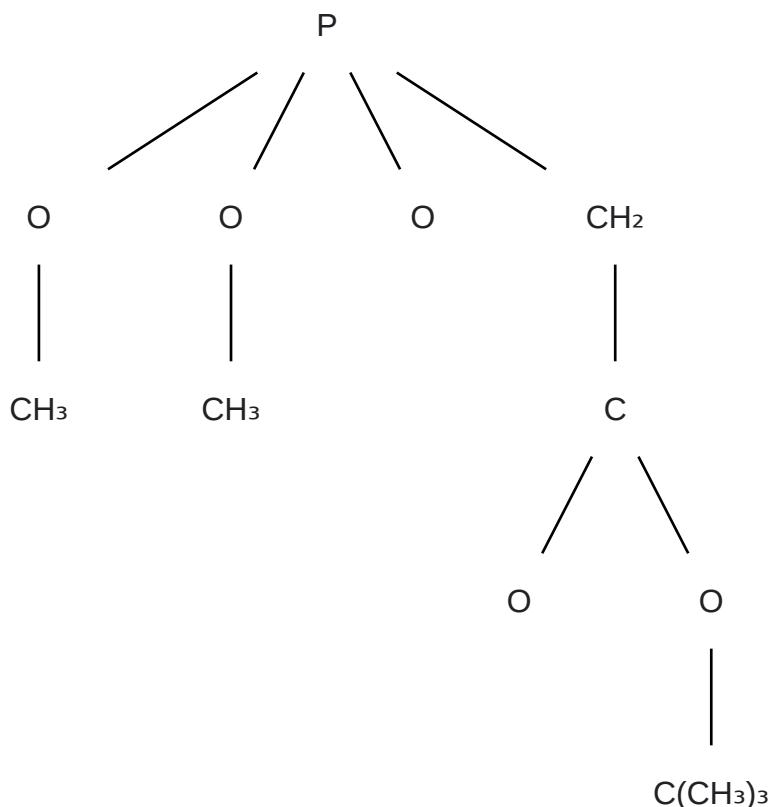
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-Butyl 2-(dimethoxyphosphoryl)acetate**, a key reagent in modern organic synthesis. The document details its chemical structure, physicochemical properties, synthesis, and applications, with a focus on its role in the Horner-Wadsworth-Emmons reaction for the stereoselective synthesis of alkenes, a common structural motif in pharmaceutical agents.

Chemical Identity and Structure

tert-Butyl 2-(dimethoxyphosphoryl)acetate is an organophosphorus compound widely utilized as a stabilized phosphonate ylide precursor in olefination reactions.[\[1\]](#)[\[2\]](#) Its structure features a phosphonate group attached to a methylene group, which is in turn connected to a *tert*-butyl ester.

DOT Diagram of Chemical Structure:



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References

- 1. scbt.com [scbt.com]
- 2. Wittig-Horner Reaction [organic-chemistry.org]
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